

Essential Safety and Logistics for Handling LS-102

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Compound of Interest

Compound Name: LS-102

Cat. No.: B2460127

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For researchers, scientists, and drug development professionals working with **LS-102**, a selective E3 ubiquitin ligase synoviolin (Syvn1) inhibitor, a comprehensive understanding of safety and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Chemical and Physical Properties

LS-102, with CAS number 1456891-34-1, is a solid, purple compound.^[1] It is soluble in Dimethyl Sulfoxide (DMSO).^[2]

Safety Data Summary

Safety data for **LS-102** presents some discrepancies between suppliers. A Safety Data Sheet (SDS) from Millipore (Merck) classifies **LS-102** as not a hazardous substance or mixture under GHS classification.^[3] However, another SDS from BLD Pharmatech provides a more stringent classification, which should be prudently followed to ensure maximum safety.^[4]

Hazard Classification (BLD Pharmatech)	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Given the potential hazards, the following personal protective equipment is essential when handling **LS-102**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles with side-shields. [5] [6]
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile). [6]
Body Protection	Lab Coat	Standard laboratory coat.
Respiratory Protection	Dust Mask/Respirator	Use in a well-ventilated area. If dust is generated, a dust mask or respirator is recommended. [4]

Operational and Disposal Plans

Handling Procedures

- Preparation: Before handling, ensure that the work area is clean, and all necessary PPE is readily available. An eyewash station and safety shower should be accessible.

- **Weighing and Aliquoting:** Handle the solid compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust particles.
- **Dissolving:** When preparing solutions with DMSO, add the solvent to the solid **LS-102** slowly to avoid splashing.
- **Spill Management:** In case of a spill, avoid generating dust. For solid spills, gently sweep up the material and place it in a sealed container for disposal. For liquid spills (in DMSO), absorb with an inert material and place in a sealed container for disposal. Clean the spill area thoroughly.

Storage

Store solid **LS-102** at 2-8°C, protected from light.^[2] Solutions of **LS-102** in DMSO should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1]

Disposal Plan

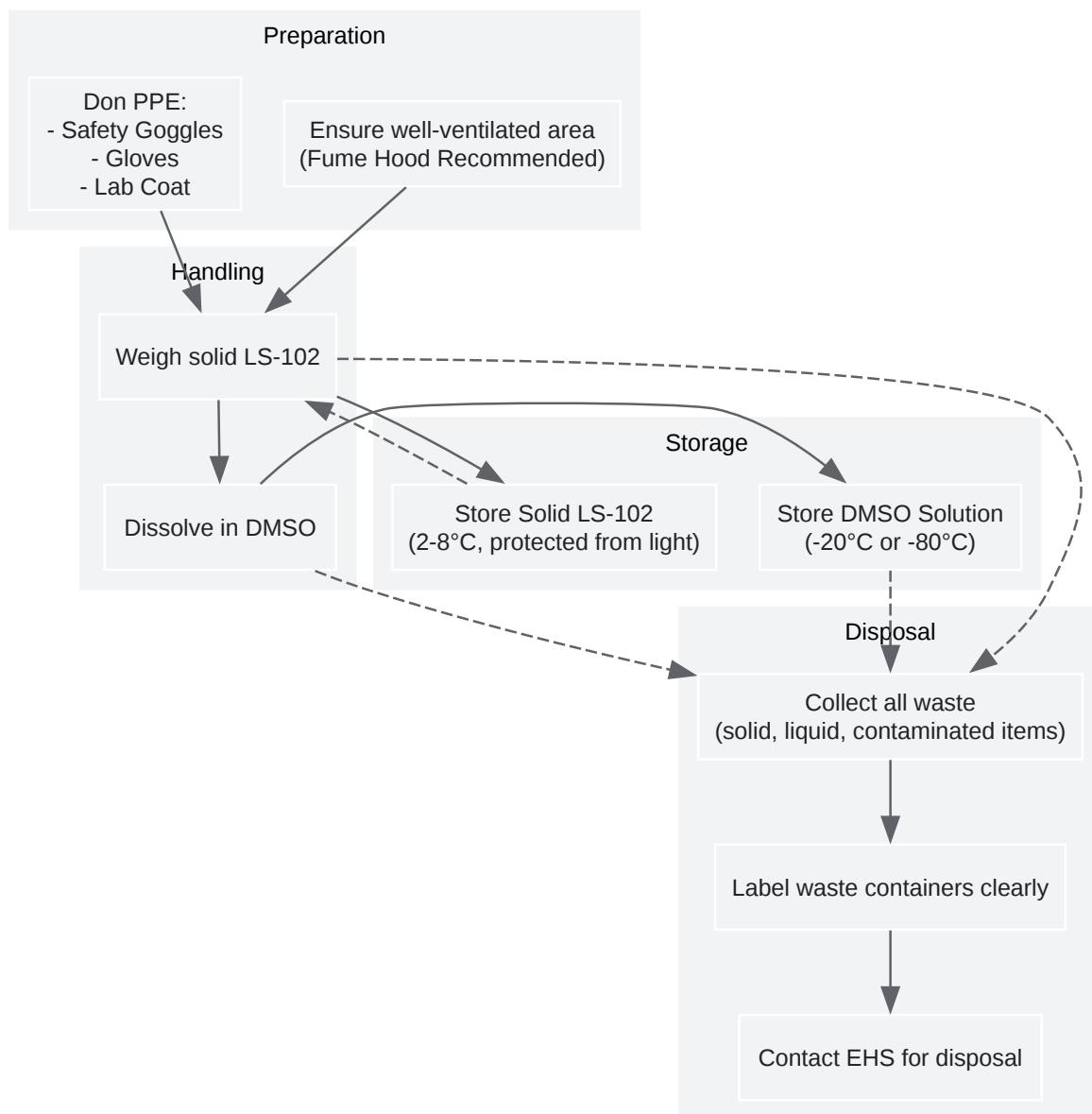
All waste containing **LS-102**, including empty containers, contaminated labware, and unused material, should be treated as chemical waste.

- **Solid Waste:** Collect solid **LS-102** waste in a clearly labeled, sealed container.
- **Liquid Waste:** Solutions of **LS-102** in DMSO should be collected in a designated, labeled waste container for organic solvents.^{[7][8]} Do not dispose of DMSO solutions down the drain.^[9]
- **Contaminated Materials:** Dispose of contaminated gloves, weigh boats, and other disposable materials in a designated chemical waste container.

All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal.

Visual Guides

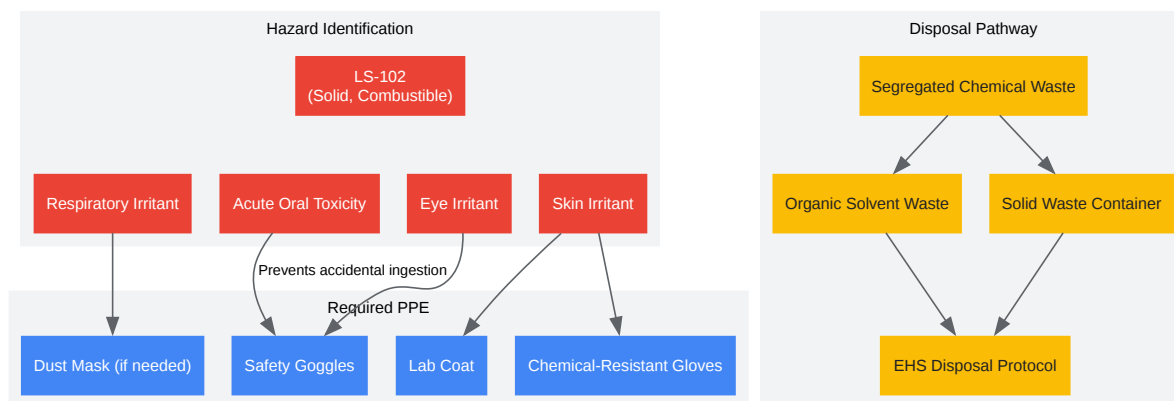
LS-102 Handling Workflow



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Caption: Step-by-step workflow for the safe handling and disposal of **LS-102**.

LS-102 Safety and Disposal Logic



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Caption: Logical relationships between **LS-102** hazards, required PPE, and disposal pathways.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. file.bldpharm.com [file.bldpharm.com]
- 5. artsci.usu.edu [artsci.usu.edu]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. DMSO disposal - General Lab Techniques [protocol-online.org]

- 8. uwaterloo.ca [uwaterloo.ca]
- 9. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
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